

# In-Depth Technical Guide: 4'-Trifluoromethyl-biphenyl-4-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4'-Trifluoromethyl-biphenyl-4-carbaldehyde

Cat. No.: B1304075

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## Molecular Weight: 250.22 g/mol

This technical guide provides a comprehensive overview of **4'-Trifluoromethyl-biphenyl-4-carbaldehyde**, a key building block in the fields of medicinal chemistry, materials science, and organic synthesis. This document details its physicochemical properties, a representative synthetic protocol, and its applications in contemporary research and development.

## Physicochemical Properties

**4'-Trifluoromethyl-biphenyl-4-carbaldehyde** is a solid, typically appearing as a white to light yellow powder or crystalline substance.<sup>[1]</sup> Its biphenyl core, functionalized with an electron-withdrawing trifluoromethyl group and a reactive aldehyde moiety, imparts unique characteristics beneficial for various applications.<sup>[2]</sup>

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>9</sub> F <sub>3</sub> O	[2][3]
Molecular Weight	250.22 g/mol	[2][3]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	74.0 - 78.0 °C	[1]
Solubility	Soluble in organic solvents (e.g., dichloromethane, ethanol); limited solubility in water.	[3]
CAS Number	90035-34-0	[4]
Synonyms	4'-(Trifluoromethyl)-[1,1'-biphenyl]-4-carboxaldehyde, 4-[4-(Trifluoromethyl)phenyl]benzaldehyde	[3]

**Storage and Handling:** This compound is noted to be air-sensitive and should be stored under an inert atmosphere in a cool, dark, and well-ventilated area.[4][5] It is classified as a skin and eye irritant and may cause respiratory irritation.[5] Standard laboratory safety protocols should be followed during handling.

## Synthesis via Suzuki-Miyaura Cross-Coupling

The primary synthetic route to **4'-Trifluoromethyl-biphenyl-4-carbaldehyde** is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This powerful C-C bond-forming reaction allows for the efficient coupling of an aryl halide with an arylboronic acid.

## Experimental Protocol: A Representative Synthesis

This protocol describes the synthesis of **4'-Trifluoromethyl-biphenyl-4-carbaldehyde** from 4-bromobenzaldehyde and 4-(trifluoromethyl)phenylboronic acid.

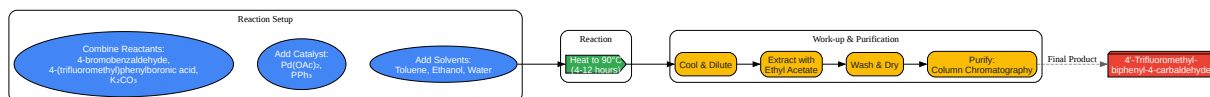
## Materials:

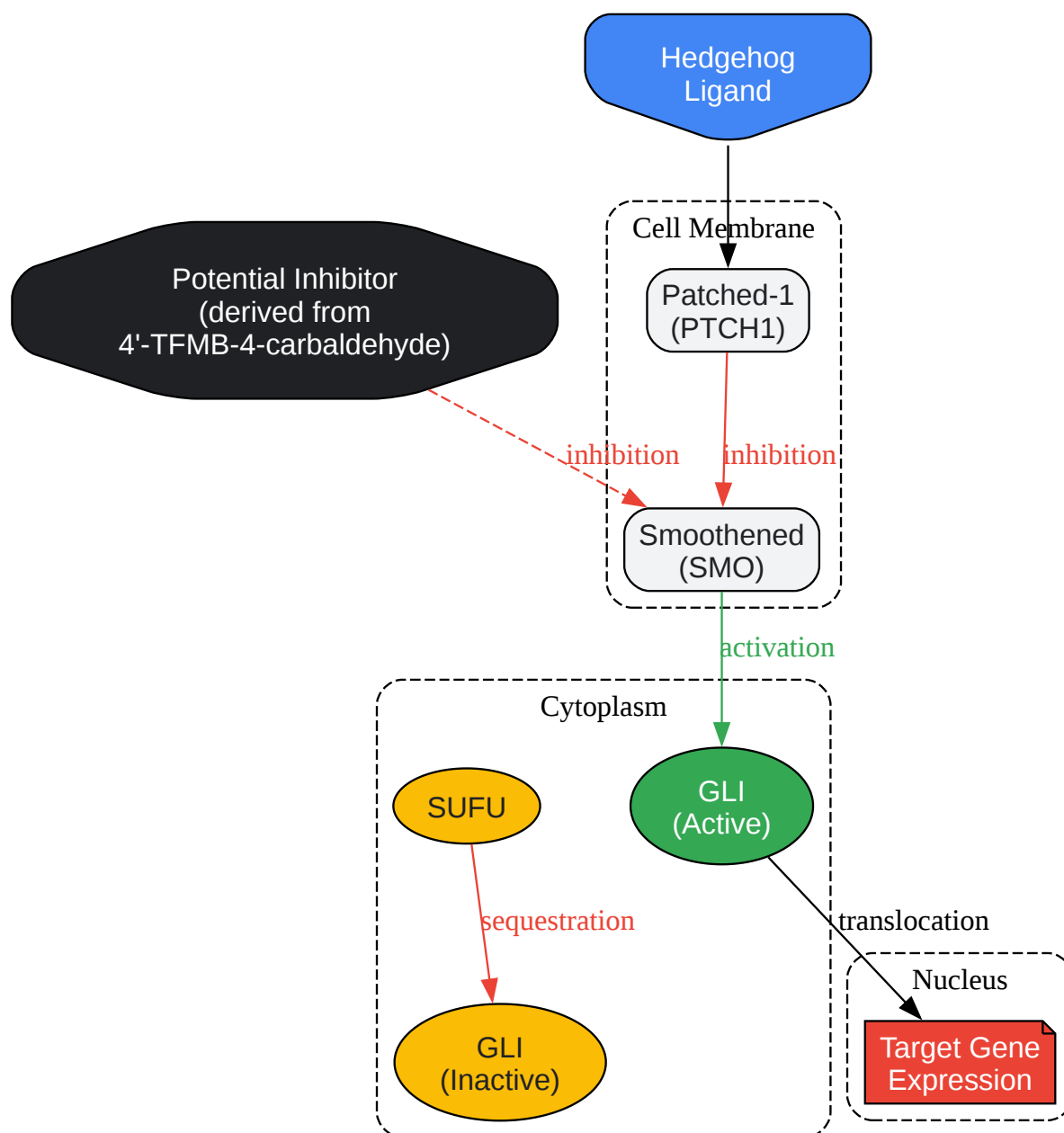
- 4-bromobenzaldehyde (1.0 equiv)
- 4-(trifluoromethyl)phenylboronic acid (1.2 equiv)
- Palladium(II) acetate [Pd(OAc)<sub>2</sub>] (0.02 equiv)
- Triphenylphosphine [PPh<sub>3</sub>] (0.08 equiv)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) (2.0 equiv)
- Toluene
- Ethanol
- Deionized water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

## Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromobenzaldehyde, 4-(trifluoromethyl)phenylboronic acid, and potassium carbonate.
- **Catalyst Addition:** Add palladium(II) acetate and triphenylphosphine to the flask.
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- **Solvent Addition:** Under the inert atmosphere, add a degassed mixture of toluene, ethanol, and deionized water (e.g., in a 5:2:2 ratio).

- **Reaction Execution:** Heat the reaction mixture to 90 °C with vigorous stirring.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 4-12 hours.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and water.
- **Extraction:** Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer with ethyl acetate.
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the combined organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter the mixture and concentrate the solvent under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford **4'-Trifluoromethyl-biphenyl-4-carbaldehyde**.





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- To cite this document: BenchChem. [In-Depth Technical Guide: 4'-Trifluoromethyl-biphenyl-4-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304075#4-trifluoromethyl-biphenyl-4-carbaldehyde-molecular-weight]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)